

Technical Guide: 3-Chloro-6-fluoro-2-nitrobenzoic Acid Structure & Analysis

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Compound of Interest

Compound Name: *3-Chloro-6-fluoro-2-nitrobenzoic acid*

CAS No.: *1807238-17-0*

Cat. No.: *B2358023*

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Executive Summary

3-Chloro-6-fluoro-2-nitrobenzoic acid (CAS: 1807238-17-0) represents a high-value "push-pull" aromatic scaffold. Its utility stems from the unique orthogonal reactivity of its substituents: a nitro group at position 2 that electronically activates the adjacent chlorine at position 3 for nucleophilic aromatic substitution (

), while the fluorine at position 6 remains relatively stable or serves as a secondary functionalization site. This guide details the structural causality governing its reactivity, synthesis verification, and analytical profiling.

Property	Data
IUPAC Name	3-Chloro-6-fluoro-2-nitrobenzoic acid
Molecular Formula	
Molecular Weight	219.55 g/mol
Key Functionality	Electrophile, Anthranilic Acid Precursor
Predicted pKa	~1.5 - 2.0 (Acidified by ortho-F and ortho-Nitro)

Structural Integrity & Electronic Map

Understanding the electronic distribution is critical for predicting side reactions during scale-up.

Electronic Effects & Reactivity

The molecule features a tetrasubstituted benzene ring where steric crowding and electronic withdrawal compete.

- The Nitro Effect (Position 2): The nitro group is the strongest electron-withdrawing group (EWG) on the ring. It exerts a strong inductive (-I) and mesomeric (-M) effect. Crucially, it activates the ortho-chlorine (C3) and para-fluorine (C6) positions toward nucleophilic attack.
- The Halogen Dichotomy:
 - C3-Chlorine: Located ortho to the nitro group. Despite chlorine being a poorer leaving group than fluorine in many contexts, the steric relief gained by displacing the bulky chlorine often makes this the primary site of reaction with amines.
 - C6-Fluorine: Located meta to the nitro group (1,3-relationship). While fluorine is highly electronegative, the lack of direct resonance activation by the nitro group makes it less labile than the C3-Cl in standard conditions, unless the reaction is driven by the ortho-COOH effect (e.g., in cyclization).

- The Carboxylic Acid (Position 1): The acid is flanked by a nitro group and a fluorine atom. This creates significant steric strain, twisting the carboxylate out of the ring plane, which increases the acidity (ortho-effect) and makes decarboxylation a potential thermal risk during high-temperature processing.

3D Conformation Analysis

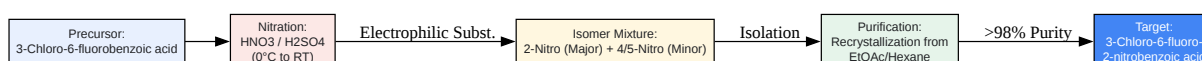
- Torsion: The nitro group at C2 is forced out of planarity by the adjacent C1-COOH and C3-Cl. This reduces its resonance conjugation slightly but maintains its inductive activation.
- Implication: The non-planar nitro group is more susceptible to reduction (e.g., to an amine) but may require forcing conditions due to steric hindrance from the adjacent chlorine.

Synthetic Logic & Purity Analysis

The synthesis of this scaffold typically involves nitration of a halobenzoic acid precursor. Verifying the regiochemistry is the primary challenge.

Synthesis Workflow (Reconstructed)

The most logical synthetic route involves the nitration of 3-chloro-6-fluorobenzoic acid.



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Figure 1: Typical synthetic pathway. The directing effects of Cl (ortho/para) and F (ortho/para) vs COOH (meta) favor the 2-position, though isomer separation is often required.

Analytical Method: HPLC-UV

Due to the acidic nature of the compound, standard neutral mobile phases result in peak tailing.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 μ m, 4.6 x 100 mm.
- Mobile Phase A: Water + 0.1% Trifluoroacetic Acid (TFA) or Formic Acid.

- Mobile Phase B: Acetonitrile (MeCN).
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 254 nm (aromatic ring) and 210 nm (carbonyl).
- Retention Logic: The nitro group increases hydrophobicity, but the free acid reduces it. The compound typically elutes after the non-nitrated precursor.

Analytical Characterization (The "Measure" Phase)

Confirming the structure requires distinguishing it from its isomers (e.g., 2-chloro-6-fluoro-3-nitrobenzoic acid). NMR is the definitive tool.

Nuclear Magnetic Resonance (NMR) Prediction

The aromatic region contains only two protons (H4 and H5), providing a distinct coupling pattern.

Nucleus	Signal	Multiplicity	Coupling Constants ()	Structural Assignment
H NMR	H5	dd (Doublet of Doublets)	Hz (Ortho) Hz (Ortho)	Proton adjacent to Fluorine (C6) and H4.
H NMR	H4	dd (Doublet of Doublets)	Hz (Ortho) Hz (Meta)	Proton adjacent to Chlorine (C3) and H5.
F NMR	F6	dd	Hz Hz	Distinct fluorine signal split by H5 and H4. ^[1]

- Diagnosis: If the spectrum shows two singlets, the substitution pattern is likely para (2,5-substituted). The presence of strong ortho-coupling (

Hz) confirms the protons are adjacent (positions 4 and 5), validating the 2,3,6-substitution pattern.

Mass Spectrometry (MS)

- Ionization: ESI Negative Mode ().
- Expected Mass: 217.96 m/z (Monoisotopic peak for).
- Isotope Pattern: Distinct 3:1 ratio for M and M+2 peaks due to Chlorine ().

Reactivity Profile & Applications

The core utility of **3-Chloro-6-fluoro-2-nitrobenzoic acid** lies in its ability to undergo controlled functionalization.

Regioselective

Reaction with primary amines (

) typically displaces the C3-Chlorine.

- Mechanism: The nucleophile attacks C3, forming a Meisenheimer complex stabilized by the ortho-nitro group.
- Why C3-Cl and not C6-F? Although F is a better leaving group, the C3 position is activated by the ortho-nitro group. The C6 position is meta to the nitro group, rendering it significantly less reactive despite the high electronegativity of fluorine.

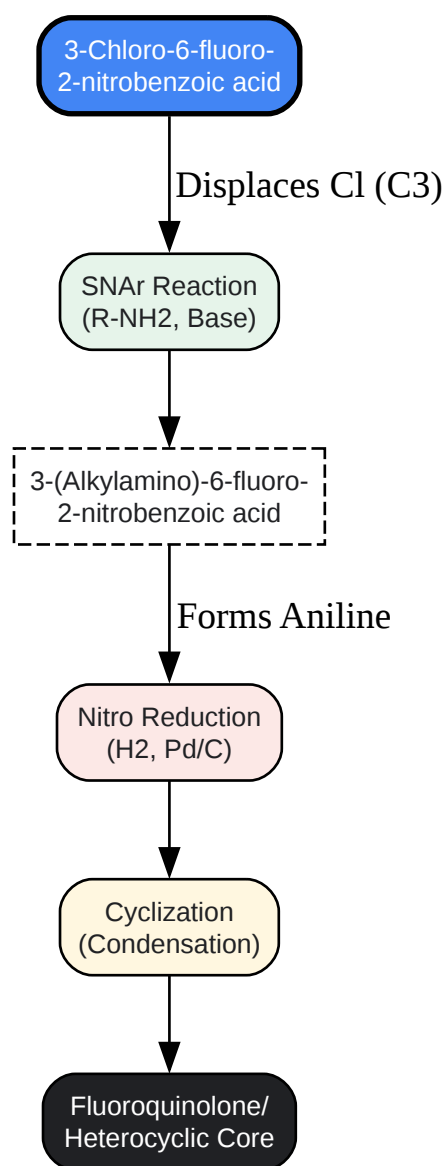
Reduction & Cyclization

Following substitution, the nitro group can be reduced to an amine (using

or

). The resulting anthranilic acid derivative is a "privileged structure" capable of cyclizing with the carboxylic acid to form:

- Fluoroquinolones: Antibacterial agents.
- Benzoxazinones: Pharmacophores for various enzyme inhibitors.



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Figure 2: Reactivity decision tree. The scaffold is a gateway to fused heterocyclic systems via sequential substitution and reduction.

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